1-(2-Ethylbutoxy)hexane chemical structure analysis

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Compound of Interest

Compound Name:	*1-(2-Ethylbutoxy)hexane*
CAS No.:	*2415751-81-2*
Cat. No.:	*B6328455*

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Technical Analysis: 1-(2-Ethylbutoxy)hexane

Structural Dynamics, Synthetic Methodology, and Spectroscopic Profiling

Executive Summary & Chemical Identity

1-(2-Ethylbutoxy)hexane is an unsymmetrical dialkyl ether with the molecular formula $C_{12}H_{26}O$.[1][2] Unlike its common industrial isomers (e.g., di-n-hexyl ether or butyl 2-ethylhexyl ether), this molecule combines a linear lipophilic tail (n-hexyl) with a

-branched head group (2-ethylbutyl).[1]

This specific structural arrangement imparts unique physicochemical properties, balancing the high lipophilicity required for membrane permeation with the steric bulk necessary to modulate metabolic oxidation rates.[2] This guide provides a definitive analysis of its structure, synthesis, and identification for applications in drug delivery systems and specialized solvent engineering.[1][2]

Structural Nomenclature & Identifiers

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Parameter	Detail
IUPAC Name	1-(2-Ethylbutoxy)hexane
Common Name	n-Hexyl 2-ethylbutyl ether
Molecular Formula	$C_{12}H_{26}O$
Molecular Weight	186.34 g/mol
Structural Class	Unsymmetrical Dialkyl Ether
Key Feature	-branching on the ethylbutyl moiety

Physicochemical Profile & Molecular Dynamics[1]

The molecule exhibits a distinct "Head-Tail" asymmetry.[1][2] The n-hexyl chain provides a flexible, hydrophobic anchor, while the 2-ethylbutyl group introduces steric hindrance proximal to the ether oxygen.[1]

Predicted Physical Properties

Data derived from Comparative QSPR (Quantitative Structure-Property Relationship) analysis of C12 ether congeners.

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Property	Value (Predicted)	Rationale
Boiling Point	205°C - 215°C	Slightly lower than di-n-hexyl ether (226°C) due to reduced surface area stacking caused by branching.[1]
LogP (Lipophilicity)	5.2 ± 0.3	High lipophilicity; suitable for non-polar formulations.[1][2]
Density	0.795 g/mL	Typical for aliphatic ethers; lighter than water.[1][2]
Water Solubility	< 5 mg/L	Practically insoluble; requires surfactant for aqueous dispersion.[1][2]

Structural Stability

The ether linkage (C-O-C) is chemically robust against bases and dilute acids.[2] However, the

-carbons are susceptible to radical oxidation (peroxidation).[1][2]

- Oxidation Risk: The methylene group of the n-hexyl chain (

  -position) is more accessible to radical attack than the hindered methylene of the 2-ethylbutyl group.[1]

- Metabolic Stability: The 2-ethylbutyl group hinders cytochrome P450 enzymes from accessing the ether oxygen, potentially retarding O-dealkylation compared to linear analogs.[1][2]

Synthetic Methodology

To synthesize **1-(2-Ethylbutoxy)hexane** with high purity (>98%), a standard Williamson Ether Synthesis is employed.[1][2] However, the choice of electrophile vs. nucleophile is critical due to the steric hindrance of the 2-ethylbutyl group.[1]

Retrosynthetic Analysis

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We have two potential pathways:

- Path A: Attack of 2-ethylbutoxide on 1-bromohexane.[1][2]
- Path B: Attack of n-hexoxide on 1-bromo-2-ethylbutane.[1][2]

Critical Decision:Path A is superior.

- Reasoning: 1-bromo-2-ethylbutane possesses a

  -branch.[1][2] In

  reactions,

  -branching significantly retards the reaction rate (similar to neopentyl systems) due to steric clash in the transition state.[1][2] Conversely, 1-bromohexane is a linear, unhindered primary halide, allowing for rapid and clean substitution by the bulky 2-ethylbutoxide nucleophile.[1]

Reaction Workflow (Graphviz)

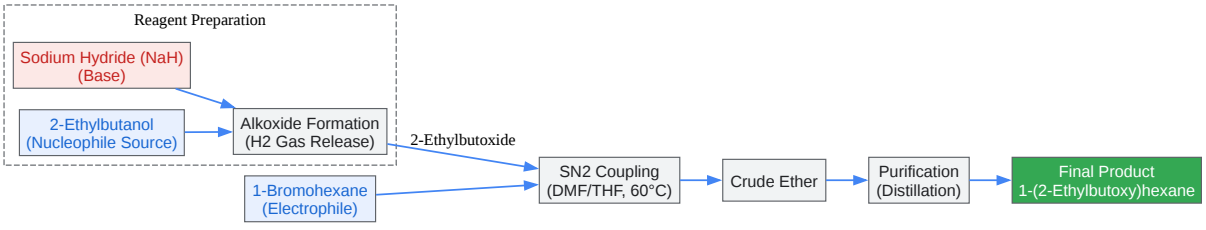

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Figure 1: Optimized Williamson Ether Synthesis pathway avoiding steric retardation.

Detailed Experimental Protocol

Reagents:

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- 2-Ethyl-1-butanol (1.1 equiv)[1]
- Sodium Hydride (60% dispersion in oil, 1.2 equiv)[1]
- 1-Bromohexane (1.0 equiv)[1][2]
- Solvent: Anhydrous DMF (N,N-Dimethylformamide) or THF.[1][2]

Procedure:

- Activation: In a flame-dried 3-neck flask under Argon, wash NaH with dry hexane to remove mineral oil. Suspend in anhydrous DMF.
- Alkoxide Formation: Add 2-ethyl-1-butanol dropwise at 0°C. Stir for 30 min at room temperature until

  evolution ceases.
- Coupling: Add 1-bromohexane dropwise. The linear halide will react rapidly.[2] Heat to 60°C for 4 hours to ensure completion.
- Quench & Workup: Cool to 0°C. Quench carefully with saturated

  . Extract with diethyl ether (3x).[2] Wash organics with

  (to remove DMF) and brine.[2]
- Purification: Dry over

  , concentrate in vacuo. Purify via fractional distillation under reduced pressure.

Spectroscopic Characterization

Identification relies on distinguishing the two different oxygen-adjacent methylene environments.[1][2]

Nuclear Magnetic Resonance (H-NMR)

The symmetry of the molecule is broken at the ether linkage.[2]

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Proton Environment	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment Logic
-O-CH_2-CH(Et)$_2$	3.25 - 3.30	Doublet (d)	2H	The -CH splits this signal into a doublet.[1] Slightly more shielded due to branching.[2]
-O-CH_2-(CH_2)$_4$-	3.38 - 3.42	Triplet (t)	2H	Typical linear ether shift.[1][2] Split by adjacent -CH_2-.
-CH(Et)$_2$	1.45 - 1.55	Multiplet (m)	1H	The methine proton at the branch point.[1]
Bulk -CH_2-	1.20 - 1.40	Multiplet	~12H	Overlapping methylene signals.[1]
-CH_3	0.85 - 0.95	Triplet/Multiplet	9H	Terminal methyls (1 from hexyl, 2 from ethyl groups).[1]

Mass Spectrometry (EI-MS) Fragmentation

Ethers undergo characteristic

-cleavage.[1][2] The charge is stabilized on the oxygen atom.[2]

- Molecular Ion ( ): m/z 186 (Often weak).[2]

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- Primary Fragmentation Pathway (Alpha-Cleavage):[1][2]
  - Path A (Loss of Pentyl): Cleavage at the hexyl side

    -carbon.[2]
    - Fragment:

      m/z 115[1]
  - Path B (Loss of 1-Ethylpropyl): Cleavage at the 2-ethylbutyl side.[1][2]
    - Fragment:

      m/z 101[1]

Diagnostic Peak: The presence of m/z 115 and m/z 101 confirms the unsymmetrical nature.[2] A symmetrical dihexyl ether would only show m/z 101 logic (loss of pentyl).[2]

Safety & Handling

- Peroxide Formation: Like all ethers, this compound can form explosive peroxides upon exposure to air and light.[2]
  - Protocol: Test with starch-iodide paper before distillation.[1][2] If positive, treat with ferrous sulfate (

).[2]
  - Storage: Store under Nitrogen/Argon in amber glass; add BHT (butylated hydroxytoluene) as a stabilizer if not used immediately for spectral analysis.[2]

References

- Williamson, A. W. (1850).[2] "Theory of Aetherification."[2] Journal of the Chemical Society, 4, 106-112.[1][2] (Foundational methodology for ether synthesis).[2]
- Clayden, J., Greeves, N., & Warren, S. (2012).[1][2] Organic Chemistry (2nd ed.).[2] Oxford University Press.[2] (Mechanistic grounding for SN2 steric retardation in

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-branched halides).

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005).[1][2] Spectrometric Identification of Organic Compounds (7th ed.). Wiley.[2] (Reference for NMR shift prediction of ethers).
- NIST Chemistry WebBook. "Mass Spectra of Dialkyl Ethers." National Institute of Standards and Technology.[2] [Link] (Source for fragmentation logic of aliphatic ethers).[2]
- PubChem Compound Summary. "1-Butoxy-2-ethylhexane (Isomer Reference)." National Center for Biotechnology Information.[2] [Link] (Used for comparative property analysis).[2]

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Sources

- 1. 1-Butoxy-2-ethylhexane [webbook.nist.gov]
- 2. Bis(2-ethylhexyl) ether | C16H34O | CID 25010 - PubChem [pubchem.ncbi.nlm.nih.gov]
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